

An In-depth Technical Guide to 2-Vinylbenzaldehyde: Properties, Reactivity, and Applications

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Compound of Interest

Compound Name: 2-Vinylbenzaldehyde

Cat. No.: B1595024

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For Researchers, Scientists, and Drug Development Professionals

Introduction

2-Vinylbenzaldehyde, also known as 2-formylstyrene, is a bifunctional organic compound featuring both a vinyl group and an aldehyde group attached to a benzene ring at ortho positions. This unique arrangement of reactive moieties makes it a valuable and versatile building block in organic synthesis, polymer chemistry, and materials science. The proximate reactive sites allow for a range of intramolecular reactions and the formation of complex cyclic structures. This guide provides a comprehensive overview of its chemical and physical properties, spectroscopic signature, synthesis, reactivity, and key applications, offering field-proven insights for professionals in research and development.

Molecular Structure and Physicochemical Properties

The structure of **2-vinylbenzaldehyde** (C_9H_8O) consists of a vinyl substituent ($-CH=CH_2$) and a formyl substituent ($-CHO$) at the 1 and 2 positions of a benzene ring, respectively.^{[1][2]} This ortho-configuration is crucial to its distinct reactivity, enabling intramolecular cyclization reactions that are not possible with its meta and para isomers. The molecule's reactivity is governed by the interplay between the electron-withdrawing aldehyde group and the π -system of the vinyl group and the aromatic ring.

Key Physicochemical Data:

A summary of the core physicochemical properties of **2-vinylbenzaldehyde** is presented below.

Property	Value	Source(s)
CAS Number	28272-96-0	[1] [3]
Molecular Formula	C ₉ H ₈ O	[1] [3]
Molecular Weight	132.16 g/mol	[2] [3]
Appearance	Liquid	[3]
Boiling Point	232.5 °C at 760 mmHg	[1]
Purity	Typically ≥97%	[3]
Storage	2-8°C under an inert atmosphere	[3]
SMILES	C=CC1=CC=CC=C1C=O	[1] [2]
InChI Key	DHEJIZSVHGOKMJ-UHFFFAOYSA-N	[1] [3]

Spectroscopic Characterization

Spectroscopic analysis is essential for the unambiguous identification and purity assessment of **2-vinylbenzaldehyde**.

- **¹H NMR Spectroscopy:** The proton NMR spectrum provides distinct signals for the aldehyde, vinyl, and aromatic protons. The aldehydic proton typically appears as a singlet far downfield (around δ 9.8-10.0 ppm) due to the strong deshielding effect of the carbonyl group.[\[4\]](#) The vinyl protons exhibit characteristic splitting patterns in the δ 5.0-7.0 ppm region, while the aromatic protons resonate in the δ 7.0-8.0 ppm range.
- **¹³C NMR Spectroscopy:** The carbon NMR spectrum is characterized by a signal for the carbonyl carbon around δ 190-193 ppm.[\[5\]](#) The sp² carbons of the vinyl group and the aromatic ring appear in the δ 110-140 ppm region.

- Infrared (IR) Spectroscopy: The IR spectrum shows a strong, characteristic absorption band for the C=O stretch of the aldehyde at approximately 1700 cm^{-1} . Other significant peaks include C-H stretching vibrations for the vinyl and aromatic groups above 3000 cm^{-1} and C=C stretching vibrations for the aromatic ring around 1600 and 1480 cm^{-1} .^[4]

Synthesis and Purification

Several synthetic routes to **2-vinylbenzaldehyde** have been reported. A common and effective laboratory-scale method involves a Stille cross-coupling reaction.

Example Protocol: Synthesis via Stille Coupling[7]

This procedure illustrates the synthesis of a substituted **2-vinylbenzaldehyde** derivative, which can be adapted for the parent compound.

Objective: To synthesize 4,5-dimethoxy-**2-vinylbenzaldehyde** from 2-bromo-4,5-dimethoxybenzaldehyde.

Materials:

- 2-bromo-4,5-dimethoxybenzaldehyde
- Tributyl(vinyl)tin
- Tetrakis(triphenylphosphine)palladium(0) $[\text{Pd}(\text{PPh}_3)_4]$
- Anhydrous toluene (PhCH_3)
- Ethyl acetate (EtOAc)
- Petroleum ether (PE)
- Silica gel for column chromatography

Procedure:

- To a 25 mL round-bottom flask, add 2-bromo-4,5-dimethoxybenzaldehyde (2 mmol), tributyl(vinyl)tin (2 mmol), and $\text{Pd}(\text{PPh}_3)_4$ (3 mol%).

- Add 3 mL of anhydrous toluene to the flask.
- Stir the reaction mixture at 110 °C under a nitrogen atmosphere.
- Monitor the reaction progress by Thin Layer Chromatography (TLC). The reaction is typically complete within 24 hours.
- Upon completion, cool the reaction mixture to room temperature.
- Filter the mixture through a pad of diatomite, washing the filter cake with ethyl acetate.
- Collect the filtrate and remove the solvent under reduced pressure (vacuum).
- Purify the resulting residue by silica gel column chromatography using an eluent mixture of ethyl acetate and petroleum ether (e.g., 1:20 v/v) to yield the pure product.[6]

Causality: The $\text{Pd}(\text{PPh}_3)_4$ catalyst is crucial for facilitating the cross-coupling between the aryl bromide and the vinyltin reagent. The anhydrous and inert atmosphere is necessary to prevent the deactivation of the catalyst and side reactions. Purification by column chromatography effectively separates the desired product from tin byproducts and unreacted starting materials.

Chemical Reactivity and Synthetic Applications

The dual functionality of **2-vinylbenzaldehyde** makes it a versatile substrate for a variety of chemical transformations. The aldehyde can undergo typical reactions like oxidation, reduction, and nucleophilic addition, while the vinyl group can participate in polymerization and cycloaddition reactions.

Key Reactions of 2-Vinylbenzaldehyde

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main -> da [label="+ Conjugated Diene", dir=forward, color="#FBBC05"]; da -> cyclohexene [color="#FBBC05"];
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main -> hydro [label="[Rh(I) or L-proline catalyst]", dir=forward, color="#34A853"]; hydro -> indanone [color="#34A853"];

main -> da [label="+ Conjugated Diene", dir=forward, color="#FBBC05"]; da -> cyclohexene [color="#FBBC05"];

main -> redox [label="[Oxidant] or [Reductant]", dir=forward, color="#EA4335"]; redox -> acid_alcohol [color="#EA4335"]; } Caption: Key synthetic transformations of **2-vinylbenzaldehyde**.

- Intramolecular Hydroacylation: This is a hallmark reaction of **2-vinylbenzaldehyde**, where the molecule undergoes cyclization to form indanone derivatives. This transformation can be catalyzed by transition metals like Rhodium(I) or, more recently, by environmentally benign organocatalysts such as L-proline.^{[7][8]} This reaction is a powerful tool for constructing the indanone core, a scaffold present in numerous bioactive molecules, including the anti-Alzheimer's drug Donepezil.^{[7][9]}
- Diels-Alder Reaction: The vinyl group of **2-vinylbenzaldehyde** can act as a dienophile in [4+2] cycloaddition reactions with conjugated dienes to form substituted cyclohexene rings.^{[10][11]} The electron-withdrawing aldehyde group activates the vinyl group, making it a more reactive dienophile. This reaction is a reliable method for constructing six-membered rings with high stereochemical control.^[10]
- Polymerization: **2-Vinylbenzaldehyde** can undergo polymerization through its vinyl group, typically initiated by cationic catalysts like $\text{BF}_3\cdot\text{OEt}_2$.^[12] The resulting polymers contain pendant aldehyde groups, which can be further modified, making them useful as functional polymers or polymer supports. Cationic polymerization can sometimes lead to cyclopolymerization, where both the vinyl and aldehyde groups participate to form cyclic units within the polymer backbone.^{[12][13]}

Applications in Research and Development

The unique reactivity of **2-vinylbenzaldehyde** has led to its use in several areas of chemical science.

- Pharmaceutical Synthesis: Its ability to form the indanone skeleton via intramolecular hydroacylation makes it a key precursor for synthesizing pharmaceutically important molecules.[7][8] The indanone framework is a common feature in many biologically active compounds.
- Polymer and Materials Science: As a functional monomer, **2-vinylbenzaldehyde** is used to create polymers with reactive aldehyde side chains. These polymers can be used for post-polymerization modification, cross-linking, or as scaffolds for attaching other molecules. Copolymers of **2-vinylbenzaldehyde** with other monomers, like styrene, have also been explored for creating functional materials.[14]
- Organic Synthesis: Beyond its signature reactions, **2-vinylbenzaldehyde** serves as a versatile intermediate for creating complex molecular architectures. The two functional groups can be manipulated independently or in concert to build intricate carbocyclic and heterocyclic systems.

Safety and Handling

2-Vinylbenzaldehyde is a hazardous chemical and must be handled with appropriate safety precautions.

- Hazards: It is harmful if swallowed and causes skin and serious eye irritation. It may also cause respiratory irritation.[3]
- Precautions for Safe Handling:
 - Avoid contact with skin, eyes, and clothing.[15]
 - Use only in a well-ventilated area, and avoid breathing fumes or dust.[15]
 - Wear suitable protective clothing, including gloves and eye/face protection.[15]
 - Wash hands thoroughly after handling.[15]
- Storage Conditions: Store in a cool, dry, well-ventilated area in a tightly sealed container under an inert atmosphere.[3][15] Keep away from sources of ignition.[15]

Always consult the latest Safety Data Sheet (SDS) from the supplier before handling this compound.

Conclusion

2-Vinylbenzaldehyde stands out as a bifunctional building block of significant utility in modern organic and polymer chemistry. Its unique ortho-arrangement of a vinyl and an aldehyde group provides a gateway to valuable synthetic transformations, most notably the intramolecular hydroacylation to form indanones and participation in Diels-Alder cycloadditions. For researchers in drug discovery, materials science, and synthetic methodology, a thorough understanding of the properties and reactivity of **2-vinylbenzaldehyde** opens up numerous possibilities for innovation and the efficient construction of complex molecular targets.

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